

The Multifaceted Mechanism of Action of Wedelolactone A: A Technical Guide

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Compound of Interest

Compound Name: *Wedelolactone A*

Cat. No.: *B1164398*

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Abstract

Wedelolactone A, a natural coumestan derived from plants such as *Eclipta alba*, has garnered significant attention in the scientific community for its diverse pharmacological activities, including anti-inflammatory, anti-cancer, and neuroprotective effects. This technical guide provides an in-depth exploration of the molecular mechanisms underpinning the therapeutic potential of Wedelolactone A. We dissect its primary molecular targets and the subsequent modulation of critical signaling pathways. This document summarizes key quantitative data, details relevant experimental methodologies, and provides visual representations of the signaling cascades and experimental workflows to facilitate a comprehensive understanding for researchers and drug development professionals.

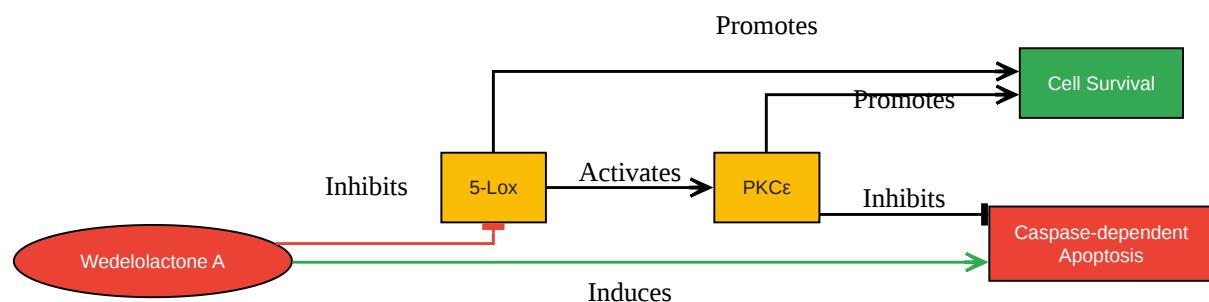
Core Molecular Targets and Signaling Pathways

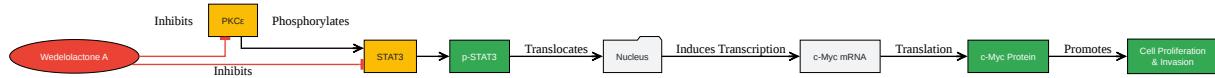
Wedelolactone A exerts its biological effects by interacting with several key intracellular signaling molecules. The primary targets identified to date include I κ B kinase (IKK), 5-lipoxygenase (5-Lox), and Signal Transducer and Activator of Transcription 3 (STAT3). By modulating the activity of these proteins, Wedelolactone A influences a cascade of downstream events crucial for cell survival, proliferation, and inflammation.

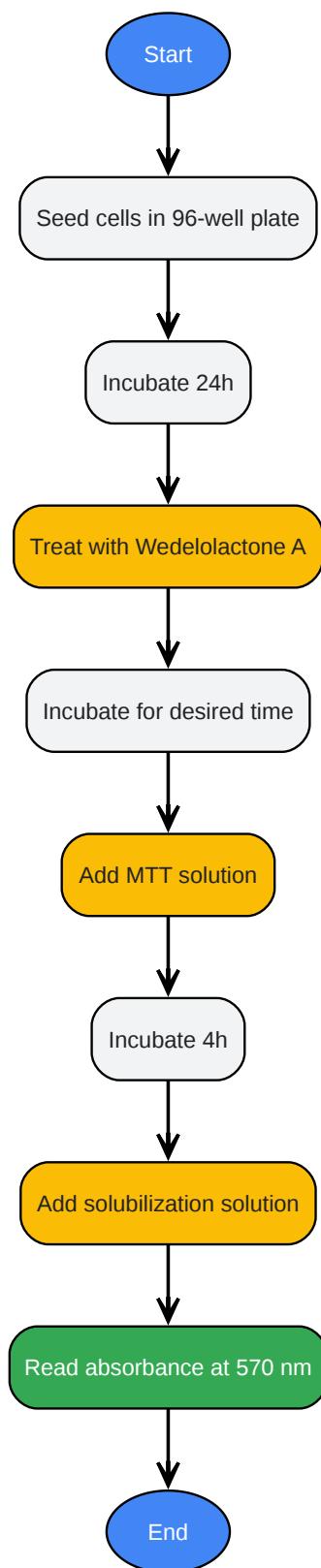
Inhibition of the NF- κ B Signaling Pathway

A predominant mechanism of action for Wedelolactone A is the inhibition of the canonical Nuclear Factor-kappa B (NF-κB) signaling pathway.^{[1][2][3][4]} This pathway is a cornerstone of the inflammatory response and is frequently dysregulated in various cancers.

Wedelolactone A directly targets and inhibits the IκB kinase (IKK) complex.^{[1][5][6]} IKK is responsible for the phosphorylation and subsequent proteasomal degradation of the inhibitor of NF-κB, IκBα.^{[2][3]} By inhibiting IKK, Wedelolactone A prevents the degradation of IκBα, which then remains bound to the NF-κB p65/p50 dimer, sequestering it in the cytoplasm and preventing its translocation to the nucleus.^{[3][4]} This blockade of nuclear translocation ultimately leads to the downregulation of NF-κB-mediated gene transcription of pro-inflammatory cytokines and survival factors.^{[2][4]}







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